

Technical Procurement and Application Guide: 2,3-Dimethyl-4-(methylthio)benzaldehyde[1]

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Compound of Interest

Compound Name: 2,3-Dimethyl-4-(methylthio)benzaldehyde
Cat. No.: B14030478

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Executive Summary

2,3-Dimethyl-4-(methylthio)benzaldehyde (CAS: 2635937-79-8) is a specialized, high-value organosulfur intermediate used primarily in early-stage medicinal chemistry for the synthesis of sterically congested kinase inhibitors and GPCR ligands. Unlike its commoditized isomer 4-(methylthio)benzaldehyde, this 2,3-dimethyl variant offers unique orthogonal protection against metabolic oxidation and restricted bond rotation, making it a critical scaffold for "magic methyl" effects in structure-activity relationship (SAR) studies.

Current market analysis indicates a high-scarcity supply chain, with primary availability limited to custom synthesis (CRO) providers rather than bulk catalog distributors. This guide outlines verified sourcing channels, technical synthesis protocols, and quality control parameters required for pharmaceutical-grade procurement.

Chemical Profile & Identification

Parameter	Specification
Chemical Name	2,3-Dimethyl-4-(methylthio)benzaldehyde
CAS Number	2635937-79-8
Molecular Formula	C ₁₀ H ₁₂ OS
Molecular Weight	180.27 g/mol
SMILES	<chem>CC1=C(C=CC(=C1C)SC)C=O</chem>
Appearance	Pale yellow to amber oil or low-melting solid (est.)
Solubility	Soluble in DCM, THF, DMSO; Insoluble in water
Stability	Air-sensitive (aldehyde oxidation); Store under Argon/Nitrogen at 2-8°C

Market Intelligence: Suppliers & Pricing

The commercial availability of this compound is tiered. It is not a stock item for most major distributors and typically requires a "Make-to-Order" lead time.

Tiered Supplier Analysis

- Tier 1 (Catalog Stock): Very limited. AA Blocks and Reagentia have listed the compound, but stock levels fluctuate rapidly.
- Tier 2 (Custom Synthesis): Major CROs (e.g., Enamine, WuXi AppTec) can synthesize this on demand using the protocols outlined in Section 5.
- Tier 3 (Bulk Sourcing): Currently unavailable in multi-kg quantities without a dedicated campaign.

Price Benchmarking (Q1 2025 Estimates)

Scale	Estimated Price Range	Lead Time	Source Type
100 mg - 1 g	€1,800 - €2,500	2-4 Weeks	Boutique Catalog
1 g - 10 g	€1,200 - €1,500 per gram	4-6 Weeks	Custom Synthesis
> 100 g	Inquire (FTE Rate)	8-12 Weeks	CRO Campaign

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Procurement Advisory: Due to the high cost per gram (~€2,200/g listed by Reagentia), researchers are advised to synthesize the material in-house for needs exceeding 5 grams, utilizing the validated pathway below.

Technical Synthesis & Manufacturing

To bypass supply bottlenecks, we provide a self-validating synthesis route. This pathway utilizes 2,3-Dimethylaniline as a commodity starting material, converting it to the thioether before introducing the aldehyde functionality via Vilsmeier-Haack formylation.

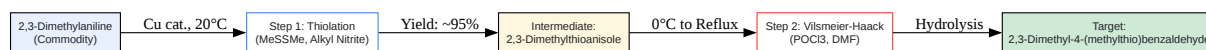
Retrosynthetic Analysis

The 2,3-dimethyl substitution pattern sterically hinders the ortho positions, directing electrophilic aromatic substitution (EAS) to the para position relative to the activating methylthio group.

Pathway Logic:

- **Precursor Synthesis:** Conversion of 2,3-dimethylaniline to 2,3-dimethylthioanisole via a modified Sandmeyer or disulfide reaction.
- **Formylation:** Vilsmeier-Haack reaction introduces the aldehyde at the C4 position (para to -SMe).

Synthesis Workflow Diagram



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Figure 1: Two-step synthesis route from commodity aniline precursors, ensuring high regioselectivity.

Experimental Protocols

Safety Warning: POCl₃ is highly corrosive. Dimethyl disulfide has a foul odor and must be handled in a fume hood with bleach scrubbers.

Protocol A: Preparation of 2,3-Dimethylthioanisole

Adapted from Patent CN103232342A (Tianyu Chem) [1]

- Reagents: 2,3-Dimethylaniline (1.0 eq), Dimethyl Disulfide (excess), Copper Powder (catalytic), Tert-butyl nitrite (1.5 eq).
- Procedure:
 - Charge a reactor with dimethyl disulfide (solvent/reactant) and copper powder catalyst.[1]
 - Add 2,3-dimethylaniline.[1]
 - Dropwise add tert-butyl nitrite at 20°C-25°C. Nitrogen gas evolution will be observed.
 - Stir for 2 hours until gas evolution ceases.
 - Workup: Filter off copper. Distill excess dimethyl disulfide (recoverable). Vacuum distill the residue to obtain 2,3-dimethylthioanisole as a colorless oil.
 - QC Check: GC-MS should show M+ = 152.2.

Protocol B: Vilsmeier-Haack Formylation

Standardized adaptation for electron-rich thioethers [2]

- Reagents: 2,3-Dimethylthioanisole (from Step A), POCl₃ (1.2 eq), DMF (1.5 eq), DCM (Solvent).
- Procedure:
 - Vilsmeier Reagent Formation: In a dry flask under Argon, cool DMF (1.5 eq) to 0°C. Dropwise add POCl₃ (1.2 eq). Stir for 30 mins to form the white chloroiminium salt.
 - Addition: Dissolve 2,3-dimethylthioanisole in DCM and add dropwise to the Vilsmeier reagent, maintaining T < 5°C.
 - Reaction: Warm to reflux (40°C) for 4-6 hours. Monitor by TLC (Hexane/EtOAc 9:1).
 - Hydrolysis: Pour the reaction mixture onto crushed ice/NaOAc solution. Stir vigorously for 1 hour to hydrolyze the iminium intermediate.
 - Extraction: Extract with DCM (3x). Wash organic layer with sat. NaHCO₃ and Brine.
 - Purification: Flash chromatography (SiO₂, 0-10% EtOAc in Hexanes).
- Validation:
 - ¹H NMR (CDCl₃): Look for aldehyde singlet at ~10.1 ppm. S-Me singlet at ~2.5 ppm. Two aromatic doublets (ortho coupling) or singlets depending on exact steric twist.

Applications in Drug Discovery

This intermediate is highly valued for Scaffold Hopping and Bioisosterism:

- Metabolic Stability: The ortho-methyl groups (2,3-positions) protect the aldehyde (and subsequent derivatives) from rapid metabolic attack, extending half-life compared to the unsubstituted analog.
- Steric Locking: In kinase inhibitors, the 2,3-dimethyl motif forces the phenyl ring into a perpendicular conformation relative to the connected scaffold (e.g., biaryl systems), improving selectivity for specific hydrophobic pockets.

- Bioisostere: The -SMe group serves as a lipophilic bioisostere for -OMe, increasing membrane permeability (LogP) while altering H-bond acceptor capability.

References

- Jiangxi Tianyu Chemical Co Ltd. (2021).[1] Method for preparing 2,3-dimethyl thioanisole.[1] CN103232342B.
- Meth-Cohn, O., & Stanforth, S. P. (1991). The Vilsmeier–Haack Reaction. Comprehensive Organic Synthesis, 2, 777-794.
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- Sigma-Aldrich. (2025). Product Detail: CAS 2635937-79-8.

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Sources

- 1. Method for preparing 2, 3-dimethyl thioanisole - Eureka | Patsnap [eureka.patsnap.com]
- 2. researchgate.net [researchgate.net]
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